Synthetic Pathways to Methyl 1-(hydroxymethyl)cyclohexanecarboxylate: An Application and Protocol Guide

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Compound of Interest

Compound Name:	*Methyl 1-(hydroxymethyl)cyclohexanecarboxylate*
CAS No.:	*104654-66-2*
Cat. No.:	*B1602234*

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Abstract: This technical guide provides a comprehensive overview of the synthetic routes for the preparation of **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**, a valuable bifunctional molecule in organic synthesis. The document details two primary synthetic strategies: the direct esterification of 1-(hydroxymethyl)cyclohexanecarboxylic acid and the selective reduction of dimethyl 1,1-cyclohexanedicarboxylate. Each route is discussed with in-depth mechanistic insights, field-proven experimental protocols, and comparative analysis to aid researchers, scientists, and drug development professionals in selecting the most suitable method for their applications.

Introduction

Methyl 1-(hydroxymethyl)cyclohexanecarboxylate is a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals. Its structure incorporates both a primary alcohol and a methyl ester on a cyclohexane scaffold, offering two distinct points for further

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chemical modification. This dual functionality allows for the construction of complex molecular architectures, making it a desirable building block in medicinal chemistry and materials science. This guide provides detailed application notes and protocols for the reliable and efficient synthesis of this versatile compound.

Comparative Overview of Synthetic Strategies

Two principal retrosynthetic disconnections lead to viable pathways for the synthesis of **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**. The choice between these routes will depend on factors such as the availability of starting materials, desired scale, and tolerance for specific reagents.

Synthetic Route	Starting Materials	Key Transformation	Typical Yield	Advantages	Disadvantages
Route 1: Fischer-Speier Esterification	1-(hydroxymethyl)cyclohexanecarboxylic acid, Methanol	Acid-catalyzed esterification	85-95%	High yielding, straightforward procedure, readily available reagents.	Requires the synthesis of the starting carboxylic acid.
Route 2: Selective Reduction	Dimethyl 1,1-cyclohexanedicarboxylate	Selective mono-reduction of a diester	Variable	Utilizes a commercially available starting material.	Achieving selective mono-reduction can be challenging and may lead to side products.

Route 1: Fischer-Speier Esterification of 1-(hydroxymethyl)cyclohexanecarboxylic acid

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This is the most direct and generally preferred method for the synthesis of **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**, provided the starting carboxylic acid is accessible. The Fischer-Speier esterification is a classic acid-catalyzed equilibrium reaction between a carboxylic acid and an alcohol.[1][2]

Reaction Mechanism

The mechanism of the Fischer-Speier esterification involves several key steps:

- Protonation of the Carbonyl Oxygen: The acid catalyst protonates the carbonyl oxygen of the carboxylic acid, increasing the electrophilicity of the carbonyl carbon.
- Nucleophilic Attack by Methanol: The lone pair of electrons on the oxygen atom of methanol attacks the activated carbonyl carbon, forming a tetrahedral intermediate.
- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups.
- Elimination of Water: The protonated hydroxyl group leaves as a water molecule, and the carbonyl double bond is reformed.
- Deprotonation: The protonated ester is deprotonated to yield the final product and regenerate the acid catalyst.



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Caption: Mechanism of Fischer-Speier Esterification.

Protocol 1A: Synthesis of 1-(hydroxymethyl)cyclohexanecarboxylic acid

This protocol describes the synthesis of the requisite starting material from 1,1-cyclohexanedicarboxylic acid.

Materials:

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- 1,1-Cyclohexanedicarboxylic acid
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, suspend lithium aluminum hydride (1.0 eq.) in anhydrous THF.
- Dissolve 1,1-cyclohexanedicarboxylic acid (1.0 eq.) in anhydrous THF and add it dropwise to the $LiAlH_4$ suspension via the dropping funnel at 0 °C (ice bath).
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 4 hours.
- Cool the reaction mixture to 0 °C and cautiously quench the excess $LiAlH_4$ by the dropwise addition of water, followed by 15% NaOH solution, and then more water.
- Filter the resulting aluminum salts and wash the filter cake thoroughly with THF.
- Acidify the filtrate to pH 2 with 1 M HCl.
- Extract the aqueous layer with diethyl ether (3 x).
- Combine the organic extracts, wash with brine, and dry over anhydrous $MgSO_4$.
- Remove the solvent under reduced pressure to yield 1-(hydroxymethyl)cyclohexanecarboxylic acid as a white solid.

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Protocol 1B: Esterification to **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**

Materials:

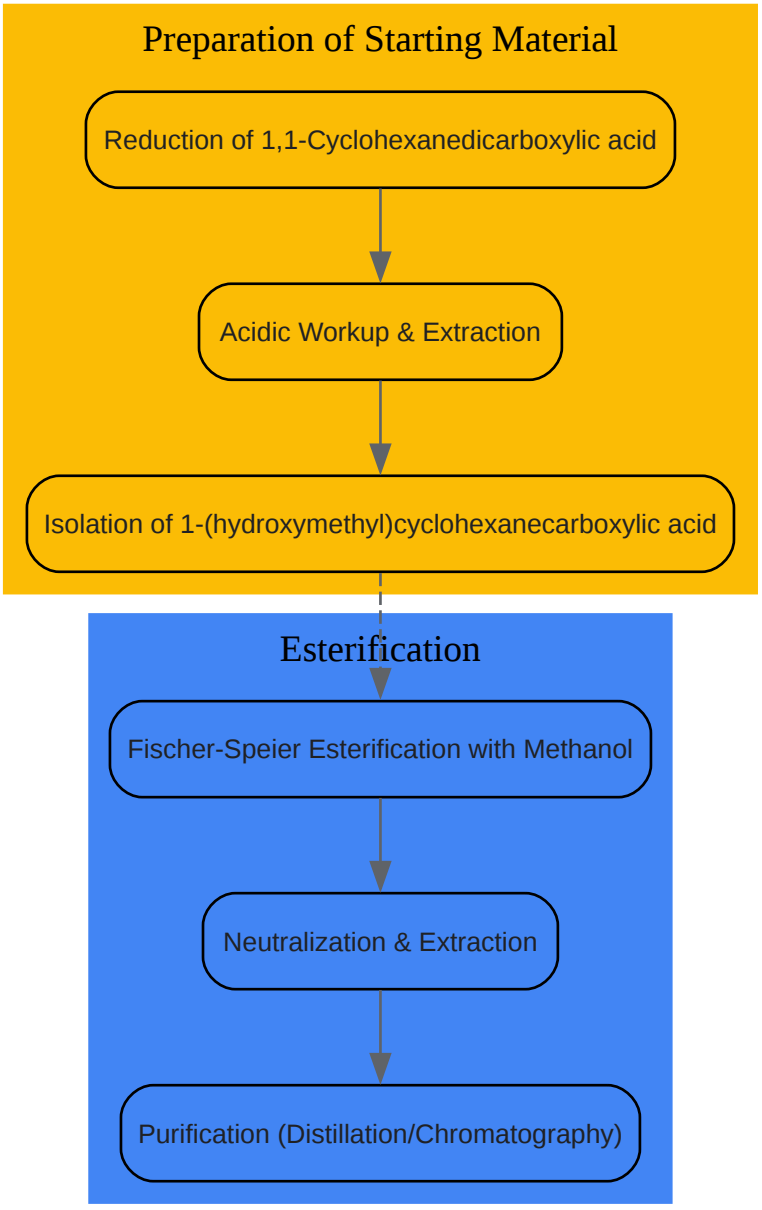
- 1-(hydroxymethyl)cyclohexanecarboxylic acid
- Anhydrous methanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Diethyl ether
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 1-(hydroxymethyl)cyclohexanecarboxylic acid (1.0 eq.) in an excess of anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq.) to the solution.
- Heat the reaction mixture to reflux and maintain for 3-5 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature and remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and wash with water, followed by saturated sodium bicarbonate solution (until effervescence ceases), and finally with brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to afford the crude product.

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- Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain pure **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**.



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Caption: Experimental workflow for Route 1.

Route 2: Selective Reduction of Dimethyl 1,1-cyclohexanedicarboxylate

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An alternative approach involves the selective mono-reduction of the commercially available dimethyl 1,1-cyclohexanedicarboxylate. This method circumvents the need to synthesize the starting carboxylic acid but requires careful control of the reduction conditions to avoid over-reduction to the diol.

Mechanistic Considerations for Selective Reduction

Achieving selective mono-reduction of a geminal diester can be challenging. The reactivity of the second ester group is similar to the first, and over-reduction to the diol is a common side reaction. The choice of reducing agent and reaction conditions is critical. Mild reducing agents or the use of stoichiometric amounts of a stronger reducing agent at low temperatures can favor the formation of the desired mono-alcohol.

Sodium borohydride ($NaBH_4$) is generally not strong enough to reduce esters. Lithium aluminum hydride ($LiAlH_4$) is a powerful reducing agent that typically reduces both ester groups. However, by carefully controlling the stoichiometry (using 0.5 equivalents of $LiAlH_4$) and maintaining low temperatures, it is possible to achieve a degree of selectivity for the mono-reduced product.

Protocol 2: Selective Mono-reduction

Materials:

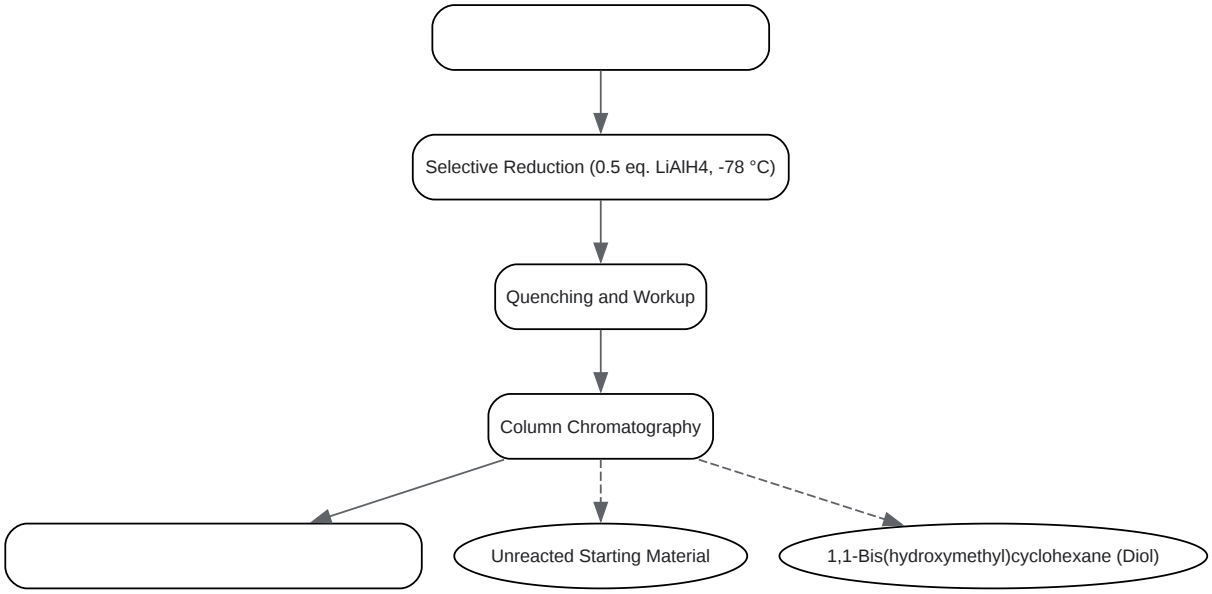
- Dimethyl 1,1-cyclohexanedicarboxylate
- Lithium aluminum hydride ($LiAlH_4$)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

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Procedure:

- In a flame-dried, three-necked round-bottom flask under a nitrogen atmosphere, dissolve dimethyl 1,1-cyclohexanedicarboxylate (1.0 eq.) in anhydrous diethyl ether.
- Cool the solution to -78 °C (dry ice/acetone bath).
- In a separate flask, prepare a standardized solution of $LiAlH_4$ in anhydrous THF.
- Slowly add 0.5 equivalents of the $LiAlH_4$ solution to the stirred solution of the diester at -78 °C.
- Stir the reaction mixture at -78 °C for 2-3 hours. Monitor the reaction by TLC to observe the disappearance of the starting material and the formation of the product and diol.
- Quench the reaction at -78 °C by the slow addition of ethyl acetate, followed by a saturated aqueous solution of sodium potassium tartrate (Rochelle's salt).
- Allow the mixture to warm to room temperature and stir until the aqueous and organic layers are clear.
- Separate the layers and extract the aqueous layer with diethyl ether (3 x).
- Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$.
- Remove the solvent under reduced pressure. The crude product will likely be a mixture of the desired mono-alcohol, the starting diester, and the diol.
- Purify the desired product by column chromatography on silica gel.

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Caption: Experimental workflow for Route 2.

Characterization of Methyl 1-(hydroxymethyl)cyclohexanecarboxylate

The final product should be characterized by standard analytical techniques to confirm its identity and purity.

- ^{1}H NMR ($CDCl_3$): Expected signals include a singlet for the methyl ester protons (~3.7 ppm), a singlet or AB quartet for the hydroxymethyl protons (~3.5-3.6 ppm), a broad singlet for the hydroxyl proton, and multiplets for the cyclohexyl protons (~1.2-1.8 ppm).
- ^{13}C NMR ($CDCl_3$): Expected signals include a peak for the ester carbonyl carbon (~177 ppm), the quaternary carbon (~45 ppm), the hydroxymethyl carbon (~68 ppm), the methoxy carbon (~52 ppm), and several peaks for the cyclohexyl carbons.

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- IR (neat): A broad O-H stretch (~3400 cm^{-1}), C-H stretches (~2930, 2860 cm^{-1}), a strong C=O stretch of the ester (~1730 cm^{-1}), and C-O stretches (~1200-1100 cm^{-1}).
- Mass Spectrometry (EI): The mass spectrum would be expected to show the molecular ion peak and characteristic fragmentation patterns.

Conclusion

This guide has detailed two primary synthetic routes for the preparation of **Methyl 1-(hydroxymethyl)cyclohexanecarboxylate**. The Fischer-Speier esterification of 1-(hydroxymethyl)cyclohexanecarboxylic acid is a high-yielding and straightforward method, making it the preferred route when the starting acid is available. The selective reduction of dimethyl 1,1-cyclohexanedicarboxylate offers an alternative from a commercially available precursor, but requires careful control to achieve the desired selectivity. The provided protocols and mechanistic discussions offer a solid foundation for researchers to successfully synthesize this important chemical intermediate.

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